

Versalide environmental persistence and degradation

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Compound of Interest

Compound Name: Versalide

Cat. No.: B1219986

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An In-depth Technical Guide on the Environmental Persistence and Degradation of **Versalide**
For Researchers, Scientists, and Drug Development Professionals

Introduction

Versalide (AETT), chemically known as 1-(3-ethyl-5,6,7,8-tetrahydro-5,5,8,8-tetramethyl-2-naphthalenyl)ethanone, is a synthetic polycyclic musk previously used as a fragrance ingredient in a variety of consumer products.[1][2] Due to concerns regarding its environmental persistence and potential for bioaccumulation and toxicity, its use has been restricted in several regions.[3][4] This technical guide provides a comprehensive overview of the current scientific understanding of **Versalide**'s environmental fate, focusing on its persistence in various environmental compartments and its degradation pathways.

This document summarizes key quantitative data, details relevant experimental protocols, and provides visualizations of metabolic pathways and analytical workflows to support researchers and professionals in the fields of environmental science and drug development.

Physicochemical Properties and Environmental Partitioning

Versalide is a lipophilic compound, a characteristic that significantly influences its environmental distribution. Its high octanol-water partition coefficient (log Kow) indicates a

strong tendency to partition from water into organic phases, such as sediment, soil organic matter, and biological tissues.[3]

Table 1: Physicochemical Properties of **Versalide**

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₆ O	[5]
Molecular Weight	258.4 g/mol	[5]
log Kow (calculated)	6.42	[3]
Water Solubility	Similar to Tonalide (0.35 mg/L)	[3]
Vapor Pressure	Similar to Tonalide	[3]

Due to its hydrophobic nature, **Versalide** is expected to adsorb strongly to soil and sediment, limiting its mobility in the aqueous phase.[6]

Environmental Persistence and Degradation

The environmental persistence of a chemical is determined by its resistance to various degradation processes, including biodegradation, photolysis, and hydrolysis.[7]

Biodegradation

Versalide is not readily biodegradable. A key study following the OECD 301B guideline for ready biodegradability showed 0% degradation of **Versalide** over a 28-day period.[8] This indicates that it is persistent in environments where microbial degradation is the primary removal mechanism.

Table 2: Biodegradability of **Versalide**

Test Guideline	Duration	Degradation	Result	Reference
OECD 301B	28 days	0%	Not readily biodegradable	[8]

While no specific studies on the degradation of **Versalide** in soil have been identified, studies on its structural isomer, Tonalide, show a long dissipation half-life in soil, with one study reporting a half-life of 336 days.[8] Given the structural similarity, a similar long half-life in soil can be anticipated for **Versalide**.

Photolysis

Direct photolysis can be a significant degradation pathway for some organic compounds in the aquatic environment. For Tonalide, a structural analogue of **Versalide**, studies on its degradation by UV-activated free chlorine have shown that direct photolysis occurs at a moderate rate.[4] The quantum yield for Tonalide photolysis was determined to be 1.3 mol·Einstein⁻¹. [4] In the absence of specific data for **Versalide**, this value can be used as an initial estimate for its photochemical fate.

Hydrolysis

Hydrolysis is a chemical process in which a molecule is cleaved into two parts by the addition of a water molecule. For tetralin derivatives, hydrolysis can occur, although specific rate constants for **Versalide** are not readily available in the scientific literature. A patent for tetralin derivatives mentions that hydrolysis can be carried out, but this is in the context of synthesis rather than environmental degradation.[9] Without experimental data, the contribution of hydrolysis to the overall environmental degradation of **Versalide** remains uncertain but is expected to be slow given its chemical structure.

Degradation Pathways

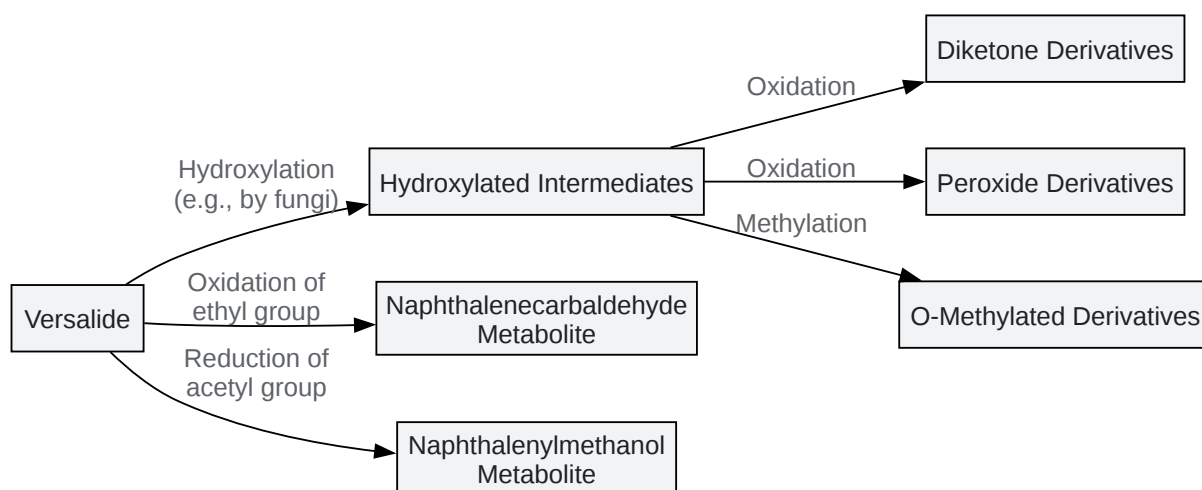
Specific degradation products of **Versalide** have not been extensively reported. However, studies on its close structural analogue, Tonalide, provide insights into potential biotransformation pathways. Fungi in freshwater environments have been shown to transform Tonalide through initial hydroxylation at different carbon positions, followed by the formation of diketone, peroxide, and O-methylated derivatives.[8]

Five specific transformation products of Tonalide have been identified in human breast milk and fish samples:

- 3-acetyl-5,6,7,8-tetrahydro-5,5,7,8,8-pentamethyl-2-naphthalenecarbaldehyde

- (3-ethyl-5,6,7,8-tetrahydro-5,5,7,8,8-pentamethyl-2-naphthalenyl)methanol
- (5,6,7,8-tetrahydro-3,5,5,6,8,8-hexamethyl-2-naphthalenyl)methanol
- 5,6,7,8-tetrahydro-3,5,5,6,8,8-hexamethyl-2-naphthalenecarbaldehyde
- methyl 5,6,7,8-tetrahydro-3,5,5,6,8,8-hexamethyl-2-naphthalenecarboxylate[2]

Based on these findings, a potential degradation pathway for **Versalide** can be inferred, involving similar oxidative transformations.



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Potential degradation pathway of **Versalide** based on its analogue, Tonalide.

Bioaccumulation

Due to its high lipophilicity, **Versalide** has a significant potential for bioaccumulation in aquatic organisms. The calculated bioconcentration factor (BCF) for **Versalide** is high, suggesting that it can accumulate in organisms to concentrations much higher than in the surrounding water.

Table 3: Bioaccumulation Potential of **Versalide** and Tonalide

Compound	log Kow	BCF (L/kg)	BCF Type	Reference
Versalide	6.42	2948	Estimated	[3]
Tonalide	5.7	597 (parent compound)	Measured	[3]

The measured BCF for the parent Tonalide compound is lower than the estimated value for **Versalide**, which may be due to metabolic transformation of Tonalide in fish.[3]

Experimental Protocols

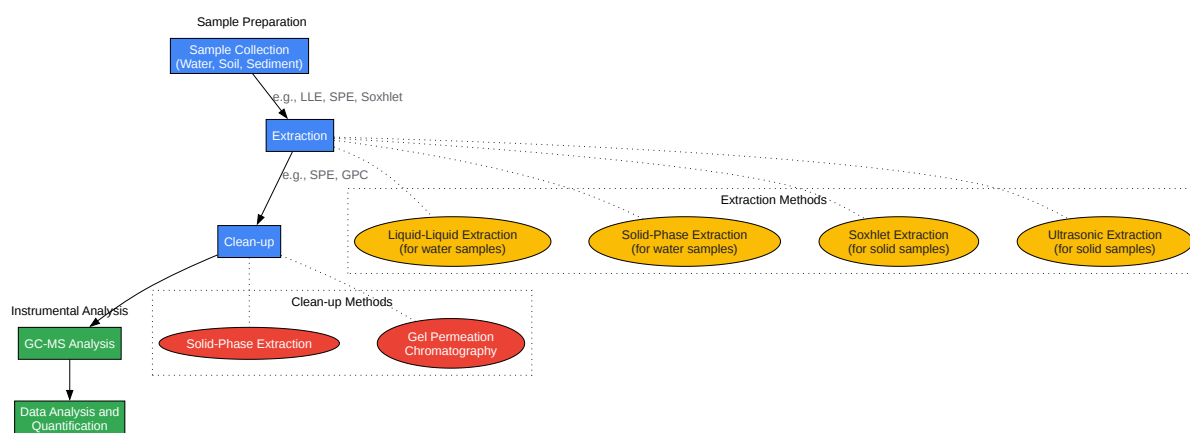
Ready Biodegradability Test (OECD 301B)

This protocol is based on the OECD Guideline for the Testing of Chemicals, Test No. 301B: Ready Biodegradability: CO₂ Evolution Test.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms and incubated under aerobic conditions in the dark or diffuse light. The degradation is followed by the determination of the CO₂ produced.
- Inoculum: Activated sludge from a domestic wastewater treatment plant, not adapted to the test substance.
- Test Substance Concentration: 10-20 mg/L of Total Organic Carbon (TOC).
- Test Duration: 28 days.
- Analysis: The amount of CO₂ evolved is measured by trapping it in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and titrating the remaining absorbent, or by using an infrared CO₂ analyzer.
- Pass Criteria: A substance is considered readily biodegradable if the percentage of CO₂ evolution reaches 60% of the theoretical maximum within a 10-day window during the 28-day test period.

Analysis of Versalide in Environmental Samples (General Workflow)

The following provides a general workflow for the analysis of **Versalide** in environmental matrices such as water, soil, and sediment, based on common methods for polycyclic musks.



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General analytical workflow for the determination of **Versalide** in environmental samples.

6.2.1 Sample Extraction and Clean-up for Soil and Sediment

This protocol is a composite of common techniques used for the analysis of polycyclic musks in solid matrices.

- Extraction:
 - Air-dry and sieve the soil/sediment sample.
 - Homogenize the sample.
 - Extract a known amount of the sample (e.g., 10-20 g) using a suitable method:
 - Soxhlet extraction: Extract with a non-polar solvent or a mixture of solvents (e.g., hexane/acetone) for several hours.
 - Pressurized Liquid Extraction (PLE) or Accelerated Solvent Extraction (ASE): Use a similar solvent system at elevated temperature and pressure for a shorter extraction time.
 - Ultrasonic Extraction: Sonicate the sample in a solvent for a specified period.
- Clean-up:
 - Concentrate the extract using a rotary evaporator.
 - Remove lipids and other interferences using one of the following techniques:
 - Solid-Phase Extraction (SPE): Pass the extract through a cartridge containing silica gel or Florisil. Elute the analytes with a solvent of appropriate polarity.
 - Gel Permeation Chromatography (GPC): Separate the analytes from high-molecular-weight interferences.
 - Concentrate the cleaned extract and reconstitute in a suitable solvent for GC-MS analysis.

6.2.2 GC-MS Analysis

- Gas Chromatograph (GC) Conditions (Typical):
 - Column: A non-polar or semi-polar capillary column (e.g., HP-5ms, DB-5ms), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
 - Carrier Gas: Helium at a constant flow rate.
 - Injector: Splitless mode.
 - Temperature Program: An optimized temperature ramp to separate the target analytes from other compounds in the extract.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity, using characteristic ions of **Versalide**.

Table 4: Example GC-MS Parameters

Parameter	Setting
GC	
Column	5% Phenyl Methyl Siloxane (30 m x 0.25 mm ID, 0.25 µm film)
Injection Volume	1 µL (splitless)
Inlet Temperature	280 °C
Oven Program	60 °C (hold 1 min), ramp to 300 °C at 10 °C/min, hold 5 min
MS	
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions for Versalide	To be determined from the mass spectrum of a standard

Conclusion

The available scientific evidence indicates that **Versalide** is a persistent organic pollutant. Its resistance to biodegradation, coupled with a high potential for bioaccumulation, raises concerns about its long-term impact on the environment. While direct data on its degradation in soil, photolysis, and hydrolysis are limited, studies on its structural analogue, Tonalide, suggest that these degradation processes are likely to be slow. Further research is needed to fully elucidate the environmental fate and transformation products of **Versalide** to conduct a comprehensive environmental risk assessment. The analytical methods outlined in this guide provide a framework for the sensitive and selective determination of **Versalide** in various environmental matrices, which is essential for monitoring its presence and understanding its distribution in the environment.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. researchgate.net [researchgate.net]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. mdpi.com [mdpi.com]
- 5. 7-Acetyl-6-ethyl-1,1,4,4-tetramethyltetralin | C₁₈H₂₆O | CID 6930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthetic Musk Fragrances in Water Systems and Their Impact on Microbial Communities | MDPI [mdpi.com]
- 8. Biotransformation of the polycyclic musks HHCB and AHTN and metabolite formation by fungi occurring in freshwater environments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. US4760174A - Tetralin derivatives, their preparation and their use - Google Patents [patents.google.com]
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